

Application Note: Quantitative Analysis of Dihexyl Phthalate using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Dihexyl phthalate*
CAS No.: 68515-50-4; 84-75-3
Cat. No.: B15614339

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Dihexyl phthalate** (DHP) is a plasticizer used to increase the flexibility and durability of various polymer products. Due to its potential to leach from these materials, there is a growing need for sensitive and reliable analytical methods to quantify its presence in diverse matrices, including environmental, food, and pharmaceutical samples. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the determination of phthalates, offering high sensitivity and selectivity.^{[1][2]} This application note provides a detailed protocol for the analysis of **dihexyl phthalate** using GC-MS, including sample preparation, instrument conditions, and data analysis. The method is suitable for trace-level quantification and can be adapted for various sample types.

Principle The methodology involves the extraction of **dihexyl phthalate** from the sample matrix using an appropriate organic solvent. An internal standard is added to ensure accuracy and precision. The extract is then injected into a gas chromatograph, where DHP is separated from other components on a capillary column. The eluent from the GC is introduced into a mass

spectrometer, which ionizes the DHP molecules and separates the resulting ions based on their mass-to-charge ratio (m/z). Quantification is achieved by comparing the peak area of a characteristic DHP ion to that of the internal standard and referencing a calibration curve generated from standards of known concentrations. The use of Selected Ion Monitoring (SIM) mode can significantly enhance sensitivity for trace analysis.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Reagents and Standards

- Solvents: HPLC-grade or equivalent n-hexane, toluene, methanol, and dichloromethane.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Standards: **Dihexyl phthalate** (DHP), 98% purity or higher.
- Internal Standard (IS): Phenanthrene-d10 or Benzyl benzoate.[\[4\]](#)[\[7\]](#)
- Gases: Helium (99.999%) or Hydrogen (99.999%) for carrier gas; Nitrogen (99.999%) for collision gas if using MS/MS.[\[4\]](#)[\[8\]](#)

Standard Solution Preparation

- Primary Stock Solution (1000 mg/L): Accurately weigh 100 mg of **dihexyl phthalate** standard and dissolve it in 100 mL of n-hexane in a volumetric flask.
- Internal Standard Stock Solution (100 mg/L): Prepare a 100 mg/L stock solution of Phenanthrene-d10 in n-hexane.
- Working Standards: Prepare a series of working calibration standards by serially diluting the primary stock solution with n-hexane. A typical concentration range is 0.05, 0.1, 0.5, 1.0, and 5.0 mg/L.[\[4\]](#)
- Spiking: Spike each calibration standard and sample with the internal standard to a final concentration of 0.5 mg/L.[\[4\]](#)

Sample Preparation

A. Liquid Samples (e.g., Beverages, Water) This protocol is based on a liquid-liquid extraction (LLE) technique.[\[6\]](#)[\[9\]](#)

- Measure 5.0 mL of the liquid sample into a 15 mL centrifuge tube.
- Add 10 µL of the 100 mg/L internal standard stock solution.[\[6\]](#)
- Add 1.5 mL of methanol and vortex the mixture.[\[6\]](#)
- Transfer the mixture to a separatory funnel and add 15 mL of n-hexane.
- Shake the funnel vigorously for 5-7 minutes. Allow the layers to separate for 5 minutes.[\[6\]](#)
- Collect the upper n-hexane layer, which contains the extracted phthalates.
- If necessary, concentrate the extract under a gentle stream of nitrogen before analysis.

B. Solid Samples (e.g., Polymers, Sediments) This protocol is based on solvent extraction.[\[7\]](#)

- Weigh approximately 1.0 g of the homogenized solid sample into a glass vial.
- Add the internal standard.
- Add 10 mL of a 1:1 methylene chloride/acetone solvent mixture.[\[7\]](#)
- Sonicate the sample for 20-30 minutes.
- Centrifuge the sample to pellet the solid material.
- Carefully transfer the supernatant (extract) to a clean vial for GC-MS analysis.

GC-MS Instrumental Analysis

The following parameters can be used as a starting point and should be optimized for the specific instrument and application.

Parameter	Recommended Condition
Gas Chromatograph	Agilent 7890B GC System or equivalent[3]
Mass Spectrometer	Agilent 5977A MSD or equivalent[3]
Column	DB-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent[3][6][8]
Carrier Gas	Helium or Hydrogen, constant flow at 1.0 mL/min[3][4][6]
Injection Volume	1 µL[3][8]
Injector Temperature	280 - 300 °C[3][8]
Injection Mode	Splitless[6]
Oven Program	Initial 100-150°C (hold 1-3 min), ramp at 10°C/min to 300-310°C (hold 5-12 min)[3][6][8]
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (m/z 50-500) for identification; Selected Ion Monitoring (SIM) for quantification
SIM Ions for DHP	Target ions should be selected based on the mass spectrum of DHP (e.g., m/z 149)

Data Presentation and Performance

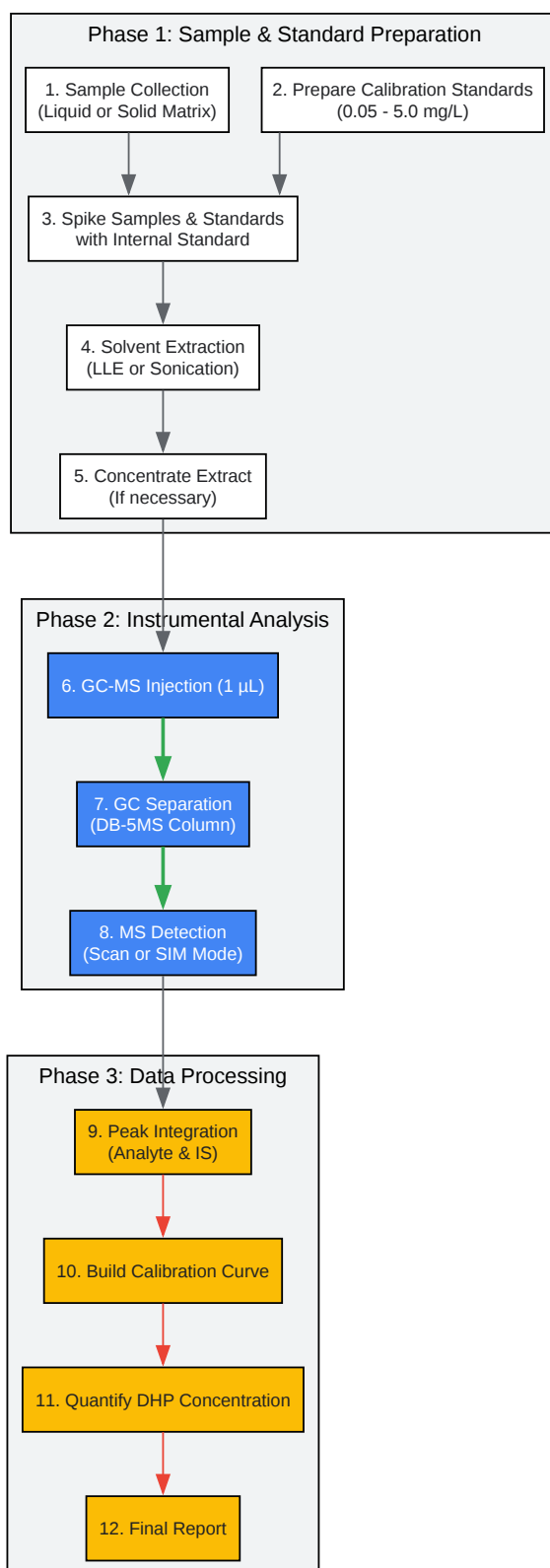
Quantitative analysis is performed by constructing a calibration curve from the peak area ratios of the analyte to the internal standard versus concentration. The performance of the method should be validated for linearity, repeatability, and sensitivity.

Table 1: Example Quantitative Performance (Note: Data below is based on a similar phthalate, di(2-ethylhexyl)phthalate, and serves as a typical performance expectation)[4]

Parameter	Result
Calibration Range	0.05 - 5.0 mg/L
Correlation Coefficient (r^2)	≥ 0.999
Repeatability (n=5, 0.05 mg/L)	2.63 %RSD
Limit of Detection (LOD)	Dependent on S/N, typically low ng/L to μ g/L range[6][8]
Signal-to-Noise (S/N at 0.05 mg/L)	> 90 in SIM mode[4]

Visualized Workflow

The following diagram illustrates the complete analytical workflow for **dihexyl phthalate** analysis by GC-MS.



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Caption: Workflow for **Dihexyl Phthalate** Analysis by GC-MS.

Conclusion This application note outlines a comprehensive and robust GC-MS method for the quantitative analysis of **dihexyl phthalate**. The protocol, including detailed steps for sample preparation and instrumental analysis, provides the sensitivity and selectivity required for trace-level detection in various matrices. The use of an internal standard ensures high accuracy and reproducibility. By following this protocol, researchers and scientists can reliably quantify **dihexyl phthalate** to meet regulatory requirements and ensure product safety.

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References

- 1. fses.oregonstate.edu [fses.oregonstate.edu]
- 2. GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance [[restek.com](https://www.restek.com)]
- 3. pubs.aip.org [pubs.aip.org]
- 4. [shimadzu.com](https://www.shimadzu.com) [[shimadzu.com](https://www.shimadzu.com)]
- 5. [osha.gov](https://www.osha.gov) [[osha.gov](https://www.osha.gov)]
- 6. Optimization of Sample Preparation for Detection of 10 Phthalates in Non-Alcoholic Beverages in Northern Vietnam - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 8. Development and Validation of Gas Chromatography-Triple Quadrupole Mass Spectrometric Method for Quantitative Determination of Regulated Plasticizers in Medical Infusion Sets - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [ijres.org](https://www.ijres.org) [[ijres.org](https://www.ijres.org)]
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